

In-Depth Technical Guide to the Safety of ML169 TMB Substrate Solution

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Compound of Interest

Compound Name: ML169

Cat. No.: B609120

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This technical guide provides a comprehensive overview of the safety information for **ML169**, a TMB Substrate Solution manufactured by HiMedia Laboratories. The information is intended for researchers, scientists, and drug development professionals who handle this material. **ML169** is primarily used as a chromogenic substrate for horseradish peroxidase (HRP) in various immunoassays, such as ELISA and Western blotting. The key component of this solution is 3,3',5,5'-tetramethylbenzidine (TMB).

Quantitative Safety Data

The following tables summarize the available quantitative toxicological and physical safety data for 3,3',5,5'-tetramethylbenzidine (TMB), the active component in **ML169**. It is important to note that a specific Safety Data Sheet (SDS) for HiMedia's **ML169** product was not publicly accessible; therefore, the data presented is derived from various sources for TMB and other commercial TMB substrate solutions.

Table 1: Toxicological Data for 3,3',5,5'-Tetramethylbenzidine (TMB)

Parameter	Value	Species	Route	Source
LD50 (Lethal Dose, 50%)	135 mg/kg	Mouse	Intraperitoneal	[1]
Carcinogenicity	Not mutagenic by the Ames test	N/A	N/A	[2]

Table 2: Physical and Chemical Properties

Property	Value	Source
Physical State	Solid (TMB) / Liquid (Solution)	[2]
Appearance	White to light yellow powder (TMB)	[1]
Solubility	Soluble in organic solvents, limited solubility in water	[3]
Melting Point	168-171 °C	[2]
Molar Mass	240.34 g/mol	[2]

Table 3: NFPA 704 Ratings for a TMB Substrate Solution*

Category	Rating
Health	0
Flammability	0
Instability	0
Special	None

*Note: This NFPA rating is for a generic TMB substrate solution and may not be representative of HiMedia's **ML169** formulation.[4]

Hazard Identification and Precautionary Measures

While TMB is considered a safer alternative to other carcinogenic benzidine derivatives, it is still a chemical that requires careful handling.[2]

GHS Hazard Statements:

- H302: Harmful if swallowed.[2]

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P264: Wash skin thoroughly after handling.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

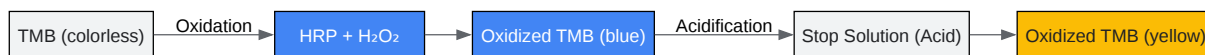
Experimental Protocols: First Aid Measures

In the event of exposure to **ML169**, the following first aid protocols should be followed:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[5]
- After Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.[5]
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[5]
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[5]

Visualization of TMB's Enzymatic Reaction

The primary function of **ML169** involves the enzymatic reaction of TMB with horseradish peroxidase (HRP) in the presence of a peroxide substrate. This reaction results in a colored product, allowing for the visualization and quantification of the target molecule in an immunoassay.



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Caption: Enzymatic oxidation of TMB by HRP and subsequent color change upon acidification.

Handling and Storage

- **Handling:** Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place. Protect from light, as TMB is photosensitive.^[2]

Stability and Reactivity

- **Chemical Stability:** Stable under recommended storage conditions.
- **Incompatible Materials:** Strong oxidizing agents.
- **Hazardous Decomposition Products:** Under fire conditions, may produce carbon monoxide, carbon dioxide, and nitrogen oxides.

This guide is intended to provide essential safety information for the handling and use of **ML169**. It is crucial to always consult the most current and complete Safety Data Sheet provided by the manufacturer before use and to follow all institutional safety protocols.

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References

- 1. uwaterloo.ca [uwaterloo.ca]
- 2. researchgate.net [researchgate.net]
- 3. biomedicadiagnostics.com [biomedicadiagnostics.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. TMB Substrate Solution [himedialabs.com]
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